

# Ozarelix Profile and Mechanism

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## Compound Focus: Ozarelix

CAS No.: 295350-45-7

Cat. No.: S548652

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**Ozarelix** is a synthetic peptide and a fourth-generation **Gonadotropin-Releasing Hormone (GnRH) antagonist** [1] [2] [3]. Its mechanism and key characteristics are summarized below.

Aspect	Description
Mechanism of Action	GnRH receptor modulator/antagonist [4]
Primary Effect	Immediate suppression of gonadotropins (LH & FSH) and testosterone [5] [3]
Key Differentiator	Investigated for direct <b>apoptosis induction</b> in androgen-independent prostate cancer cells [3]

## Research Findings and Clinical Status

The most significant non-clinical finding for **Ozarelix** involves a direct anti-cancer effect, as shown in the table below.

Study Model	Reported Findings	Proposed Mechanism of Action
In vitro (DU145 & PC3 androgen-independent)	Antiproliferative effect; induced apoptosis; sensitized	Modulated expression/activity of death receptors DR4/5 and Fas; induced

Study Model	Reported Findings	Proposed Mechanism of Action
prostate cancer cell lines) [3]	cells to TRAIL-induced apoptosis	caspase-8-dependent caspase-3 activation; down-regulated c-FLIP (L)

Despite this promising preclinical research, the clinical development of **Ozarelix** has been discontinued [1] [2]. The table below outlines its development history.

Indication	Highest Phase Reached	Status
Benign Prostatic Hyperplasia (BPH) [2]	Phase 3	Discontinued
Prostate Cancer [1] [2]	Phase 2	Discontinued (No recent development)
Alzheimer's Disease [1]	Phase 2	Development Discontinued
Endometriosis [1]	Preclinical	No development reported

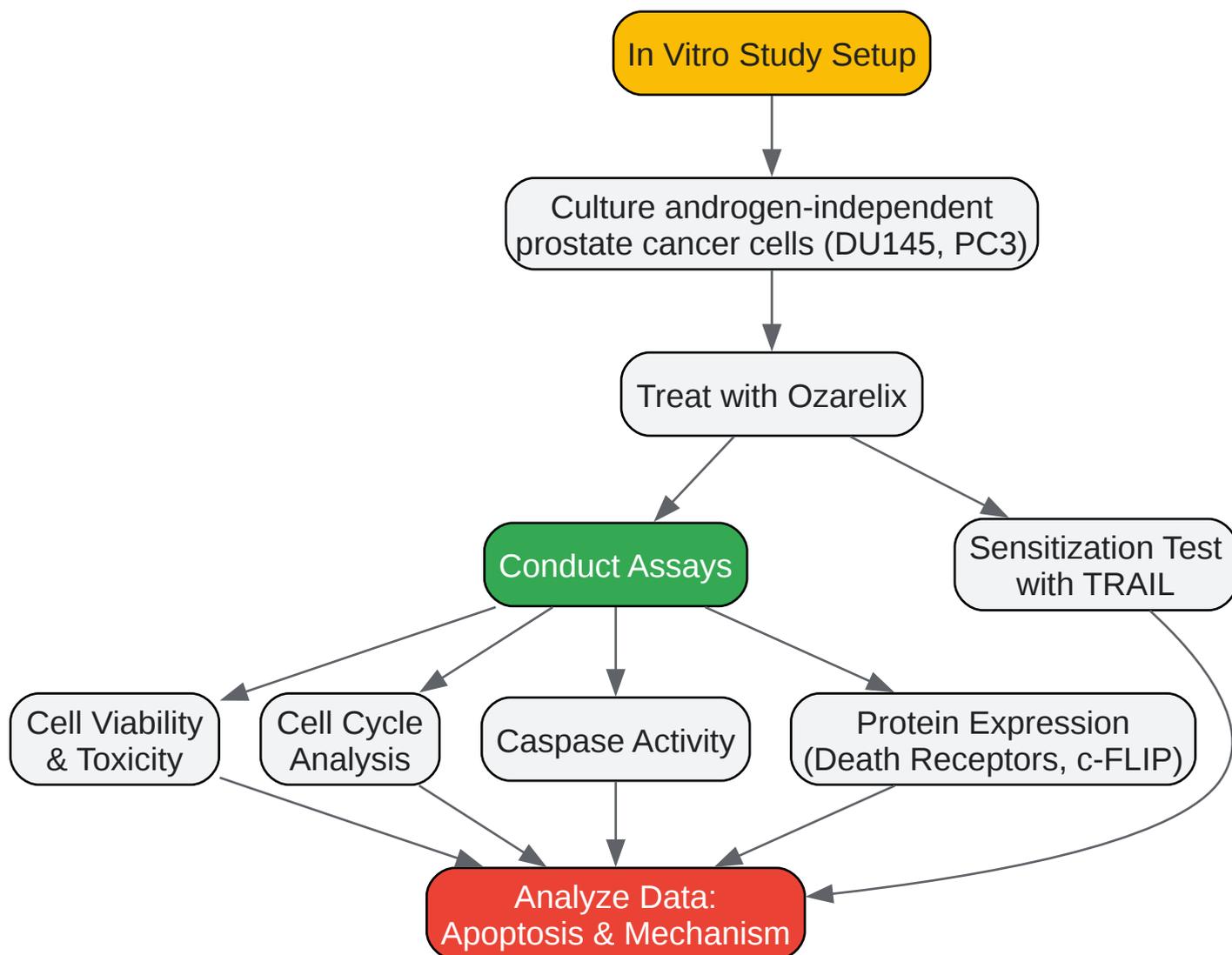
## Comparison with Other GnRH Antagonists

Compared to FDA-approved GnRH antagonists, **Ozarelix** did not reach the market. The table below lists other antagonists approved for clinical use.

Drug Name	Year of FDA Approval	Key Advantage
<b>Degarelix</b> [5]	2008	Rapid testosterone suppression without testosterone flare
<b>Abarelix</b> [5]	2003 (First in class)	Rapid testosterone suppression without testosterone flare

## Experimental Workflow for Ozarelix Anti-Cancer Study

To help clarify the in vitro study that discovered **Ozarelix**'s direct anti-cancer effect, the following diagram outlines the experimental workflow.



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*Diagram of the in vitro experimental workflow used to investigate **Ozarelix**'s direct anti-cancer effects [3].*

## Knowledge Gaps and Limitations

It's important to note that the information available has limitations:

- **No Therapeutic Index Data:** The concept of a "therapeutic index" (the ratio between toxic and therapeutic dose) is a quantitative clinical measure. The search results do not contain the specific

data needed to calculate or compare this index for **Ozarelix**.

- **Discontinued Development:** The fact that **Ozarelix**'s development was discontinued in all areas [1] [2] suggests it may have faced challenges related to efficacy, safety, or commercial potential in later-stage trials, for which detailed data is often not publicly disclosed.

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## References

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